

# Isomaltotetraose: A Technical Overview of its Molecular Characteristics

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## Compound of Interest

Compound Name: *Isomaltotetraose*

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**Isomaltotetraose** is a tetrasaccharide, a carbohydrate composed of four glucose units linked together. It belongs to the isomalto-oligosaccharide (IMO) family, which is characterized by  $\alpha$ -1,6 glycosidic bonds. This structure distinguishes it from malto-oligosaccharides, which are connected by  $\alpha$ -1,4 glycosidic linkages. **Isomaltotetraose** is recognized for its prebiotic properties and its potential applications in the food and pharmaceutical industries.<sup>[1]</sup> This technical guide provides a concise overview of its core molecular and chemical properties.

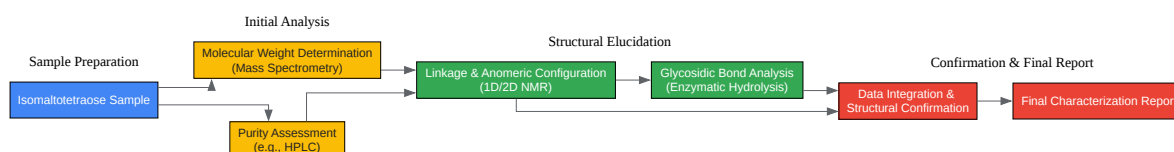
## Core Molecular and Physical Properties

The fundamental molecular and physical characteristics of **isomaltotetraose** are summarized in the table below. This data is essential for its application in research and development, particularly in areas such as drug formulation and food science.

Property	Value	Source
Molecular Formula	C <sub>24</sub> H <sub>42</sub> O <sub>21</sub>	[1][2][3][4]
Molecular Weight	666.58 g/mol	[1][4][5]
CAS Number	35997-20-7	[1][3][4][6]
Appearance	White to almost white crystalline powder	[1]
Purity (via HPLC)	≥ 95%	[1]
Solubility in Water (at 25°C)	> 50 g/100 mL	[2]
Decomposition Temperature	160–180°C	[2]
Boiling Point	1,127.89 °C	[4]
Flash Point	364.56 °C	[4]

## Structural Characterization Workflow

The structural elucidation and characterization of **isomaltotetraose**, like other oligosaccharides, follow a systematic experimental workflow. This process is critical for confirming the identity, purity, and structural integrity of the molecule. The following diagram illustrates a typical workflow for the characterization of **isomaltotetraose**.



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